

Octadecylamine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Octadecylamine

Cat. No.: B3427742

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Introduction

Octadecylamine, also known as 1-aminooctadecane or stearylamine, is a primary aliphatic amine with a long 18-carbon chain.^[1] This versatile compound finds applications in various industrial and research settings, including as a corrosion inhibitor, emulsifier, anti-static agent, and a key intermediate in the synthesis of other chemicals.^{[1][2]} In biomedical research, it is utilized in the formation of solid lipid nanoparticles for drug delivery and for the surface functionalization of nanomaterials. Due to its chemical properties, **octadecylamine** presents specific hazards that necessitate a thorough understanding of its safety profile and strict adherence to handling precautions to ensure the well-being of laboratory and manufacturing personnel.

This technical guide provides an in-depth overview of the safety data for **octadecylamine**, outlines detailed handling procedures, and presents standardized experimental protocols for assessing its potential hazards.

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **octadecylamine** is fundamental to its safe handling and storage.

Property	Value	Reference
Appearance	White waxy crystalline solid or flakes with an amine-like odor.	[1][3]
Molecular Formula	C18H39N	[4]
Molecular Weight	269.51 g/mol	[4]
Melting Point	50-52 °C (lit.)	[1][4]
Boiling Point	232 °C at 43 hPa (lit.)	[4]
Flash Point	149 °C	[1]
Autoignition Temperature	265 °C	[5]
Density	0.8618 g/cm ³	[1]
Solubility	Insoluble in water. Soluble in alcohol, ether, benzene, chloroform, and other non-polar solvents.[1][6]	[1][6]
pH	11.4 at 20 °C	[4]

Toxicological Data and Hazard Classification

Octadecylamine is classified as a hazardous substance and requires careful handling.[7] It can cause skin and eye irritation, and may be harmful if swallowed or inhaled.[1][5]

Hazard Classification	GHS Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation.[4][8]
Serious Eye Damage	Category 1	H318: Causes serious eye damage.[4][8]
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways.[4][8]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs (Liver, Gastrointestinal tract, Immune system) through prolonged or repeated exposure.[4][8]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life.[4]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.[4][8]

Toxicity Values:

Test	Result	Species	Reference
LD50 Oral	> 2000 mg/kg	Rat	[9]
Skin Irritation	Irritating	Rabbit	[10]
Eye Irritation	Severe Irritant	Rabbit	[10]

Experimental Protocols for Hazard Assessment

The following are summaries of standardized OECD test guidelines used to assess the hazards associated with chemicals like **octadecylamine**.

OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method

This in vitro test is designed to identify chemicals that have the potential to cause skin irritation.
[\[7\]](#)[\[10\]](#)[\[11\]](#)

Methodology:

- **Test System:** A three-dimensional reconstructed human epidermis (RhE) model, which mimics the upper layers of human skin, is used.[\[11\]](#)
- **Application:** The test chemical is applied topically to the surface of the RhE tissue.[\[7\]](#)
- **Incubation:** The treated tissue is incubated for a defined period.
- **Viability Assessment:** After incubation, the cell viability of the RhE tissue is determined using a colorimetric assay (e.g., MTT assay).[\[10\]](#)
- **Classification:** A chemical is classified as a skin irritant (Category 2) if the tissue viability is reduced to $\leq 50\%$ of the control.[\[7\]](#)[\[11\]](#)

OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This in vivo test evaluates the potential of a substance to cause eye irritation or corrosion.[\[5\]](#)
[\[12\]](#)

Methodology:

- **Test Animal:** The albino rabbit is the recommended species for this test.[\[5\]](#)
- **Application:** A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The other eye serves as a control.[\[6\]](#)[\[12\]](#)
- **Observation:** The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after application to assess for corneal opacity, iris lesions, and conjunctival redness and swelling.
[\[3\]](#)[\[12\]](#)
- **Scoring:** The severity of the eye lesions is scored according to a standardized system.

- Classification: The classification of the substance is based on the severity and reversibility of the observed eye damage.

OECD Test Guideline 425: Acute Oral Toxicity - Up-and-Down Procedure

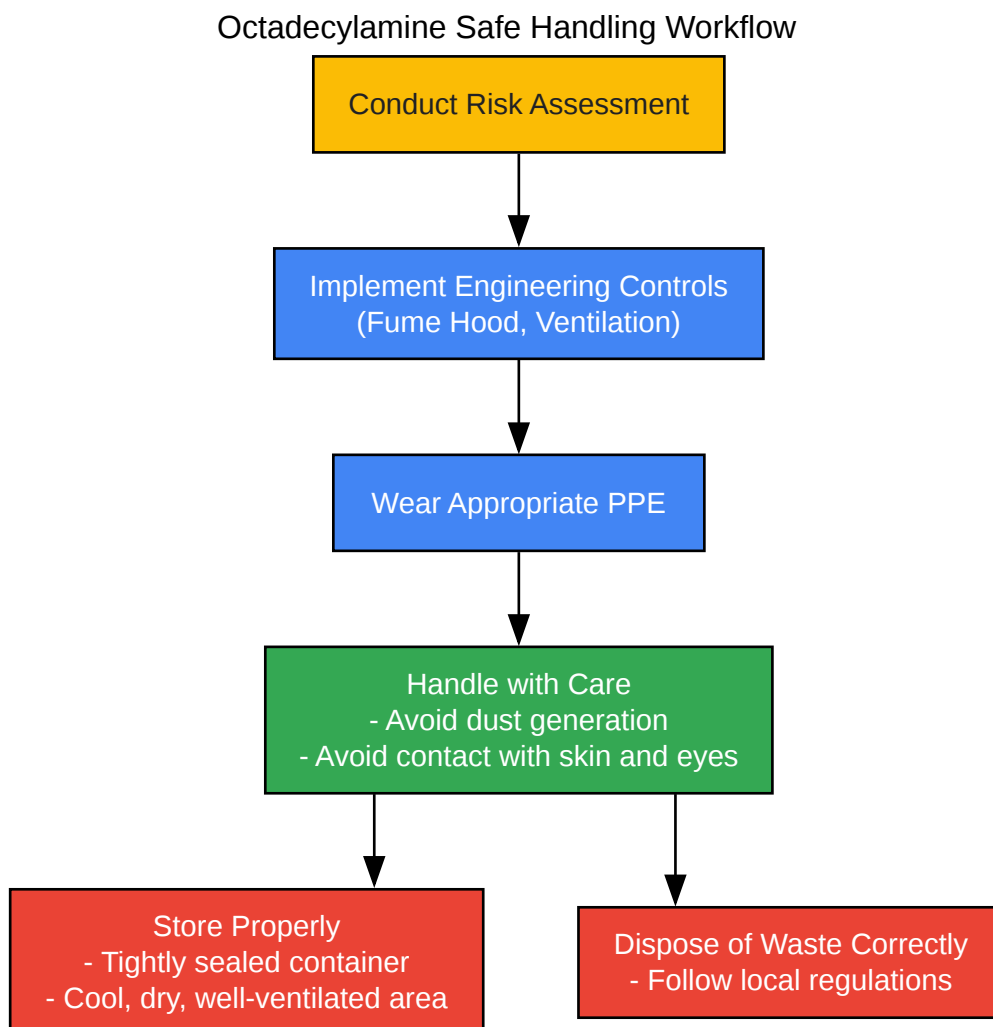
This method is used to determine the acute oral toxicity of a substance and to estimate its LD50 value.[\[8\]](#)[\[9\]](#)[\[13\]](#)[\[14\]](#)

Methodology:

- Test Animal: Typically, rats are used for this study.[\[8\]](#)
- Dosing: A single animal is dosed with the test substance. The outcome (survival or death) determines the dose for the next animal. If the animal survives, the dose is increased for the next animal; if it dies, the dose is decreased.[\[8\]](#)
- Observation: Animals are observed for a minimum of 14 days for signs of toxicity and mortality.[\[13\]](#)
- LD50 Estimation: The LD50 is calculated from the results of a series of animals using a statistical method.[\[8\]](#)

Handling Precautions and Personal Protective Equipment (PPE)

Strict adherence to safety protocols is mandatory when handling **octadecylamine**.



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Caption: A workflow diagram for the safe handling of **octadecylamine**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[15][16]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[4][16]

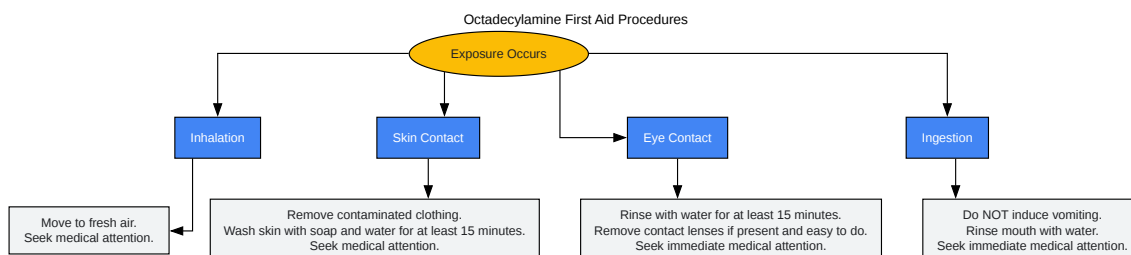
- Skin Protection:
 - Wear impervious gloves (e.g., nitrile rubber, neoprene).[7]
 - Wear a lab coat or chemical-resistant apron.[7]
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a particulate filter.[17]

Hygiene Measures:

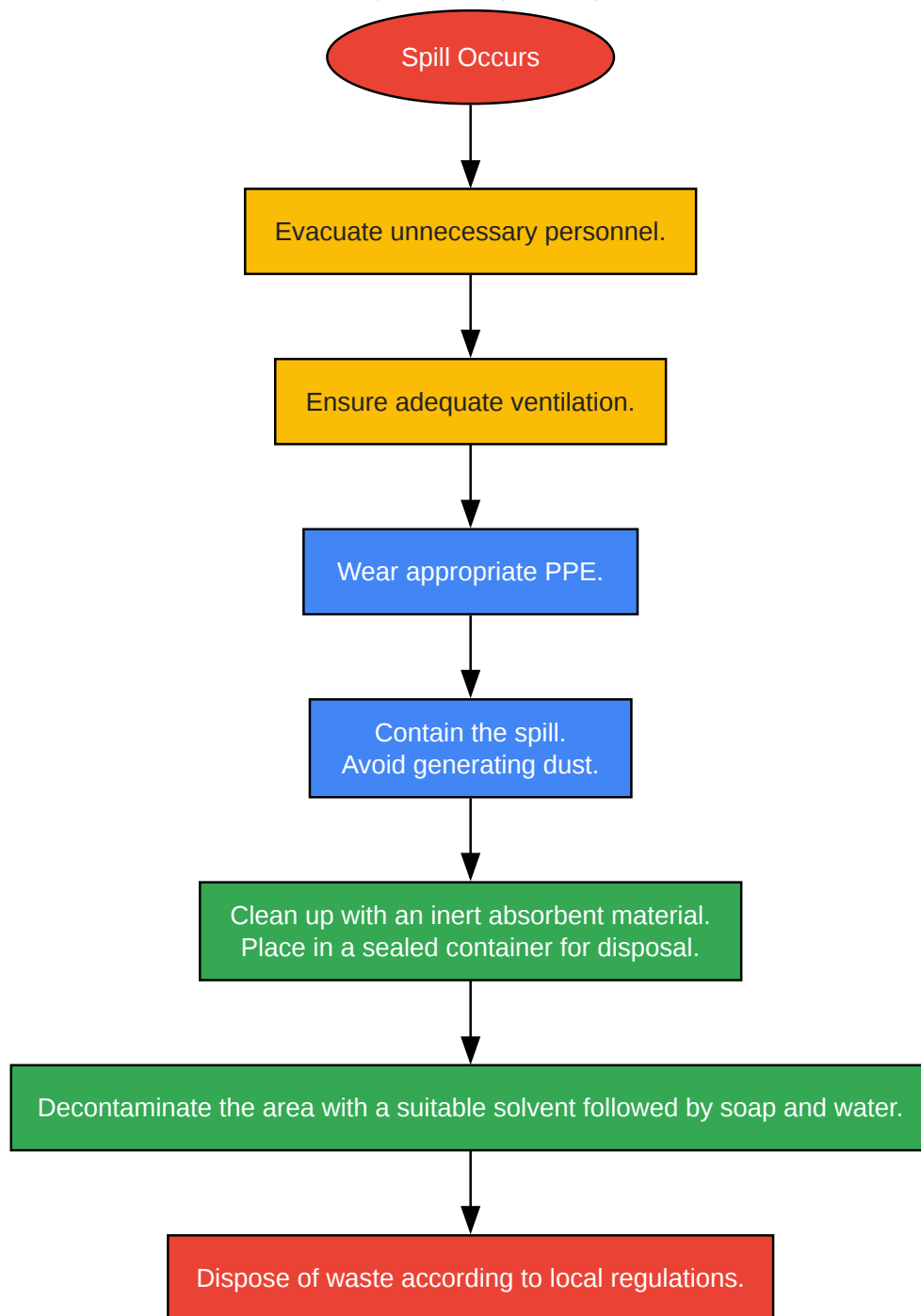
- Wash hands thoroughly after handling.[16]
- Do not eat, drink, or smoke in the work area.[15]
- Remove contaminated clothing and wash it before reuse.[17]

First Aid Measures

In case of exposure to **octadecylamine**, immediate first aid is crucial.



Octadecylamine Spill Response

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